

Application Notes and Protocols for Preparing BI-4464 Stock Solution in DMSO

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **BI-4464**, a selective, ATP-competitive inhibitor of Protein Tyrosine Kinase 2 (PTK2/FAK)[1][2]. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Physicochemical and Storage Data

Proper handling and storage of **BI-4464** are essential for maintaining its stability and activity. The following table summarizes key quantitative data for **BI-4464**.



Parameter	Value	Source(s)
Molecular Weight	555.55 g/mol	[2][3]
CAS Number	1227948-02-8	[2][4]
Solubility in DMSO	\geq 16.67 mg/mL (\geq 30.01 mM) [1][3][5]. Some suppliers report solubility up to 25 mg/mL (45.0 mM)[2].	[1][2][3][5]
Storage of Solid Powder	Store at 4°C sealed from moisture[1][3] or long-term at -20°C for up to 3 years[2].	[1][2][3]
Stock Solution Storage	Aliquot and store at -80°C for up to 6 months[1][3][6] or at -20°C for up to 1 month[1][2][3] [6]. Avoid repeated freeze-thaw cycles[2].	[1][2][3][6]

Note: The solubility of **BI-4464** can be significantly impacted by moisture absorbed by DMSO. It is highly recommended to use a new, unopened bottle or anhydrous, high-purity DMSO for stock solution preparation[1][2][3][5].

Experimental Protocol: Preparation of a 10 mM BI-4464 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BI-4464** in DMSO.

Materials

- **BI-4464** powder (CAS: 1227948-02-8)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, low-binding microcentrifuge tubes (e.g., polypropylene)
- Vortex mixer



- Calibrated pipettes and sterile tips
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

- BI-4464 is a potent bioactive compound. Handle with care in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin contact and inhalation.
- Consult the Safety Data Sheet (SDS) for BI-4464 before use.

Stock Solution Preparation Procedure

- Equilibrate Reagents: Allow the vial containing BI-4464 powder to equilibrate to room temperature for 15-20 minutes before opening. This prevents condensation of moisture inside the vial, which can affect the compound's stability and solubility.
- Weigh BI-4464: Accurately weigh the desired amount of BI-4464 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.56 mg of BI-4464.
 - Calculation:
 - Mass (g) = Concentration (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L × 0.001 L × 555.55 g/mol × 1000 mg/g = 5.555 mg (\approx 5.56 mg)
- Add Solvent: Add the calculated volume of anhydrous DMSO to the vial containing the BI-4464 powder. For the example above, add 1 mL of DMSO.
- Ensure Complete Dissolution: Tightly cap the vial and vortex thoroughly for several minutes until the solution is clear and no particulates are visible. If necessary, gentle warming (to 37°C) or brief sonication can aid dissolution[1][3][5].



- Aliquot for Storage: To prevent degradation from repeated freeze-thaw cycles, immediately
 aliquot the stock solution into smaller, single-use volumes in sterile, low-binding
 microcentrifuge tubes[2]. The volume of each aliquot should be sufficient for a single
 experiment.
- Store Properly: Store the labeled aliquots at -80°C for long-term storage (up to 6 months)[1] [3][6].

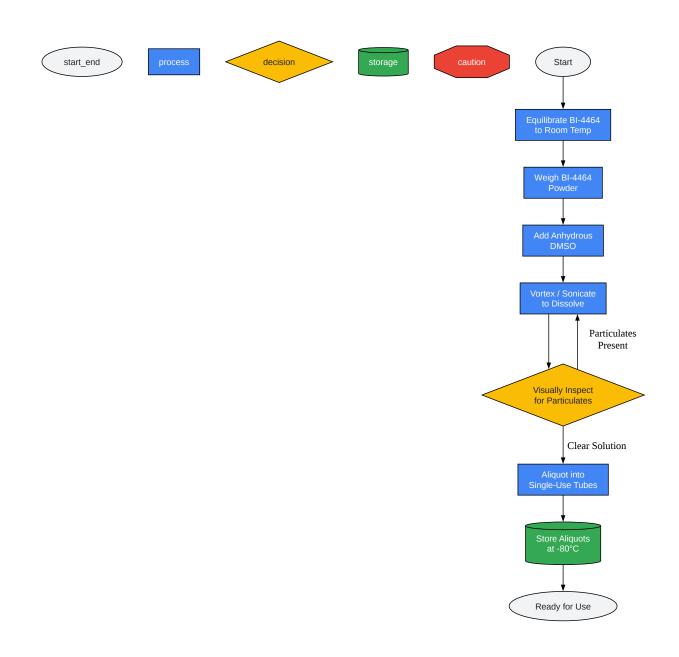
Preparation of Working Solutions

- On the day of the experiment, remove one aliquot of the BI-4464 stock solution from the -80°C freezer.
- Thaw it completely at room temperature and centrifuge the tube briefly to collect the contents at the bottom.
- Perform serial dilutions of the stock solution into the appropriate pre-warmed cell culture medium or assay buffer to achieve the final desired experimental concentrations.
- Important: Use working solutions immediately after preparation. Do not store aqueous working solutions for extended periods.

Visualized Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the **BI-4464** stock solution and its mechanism of action.

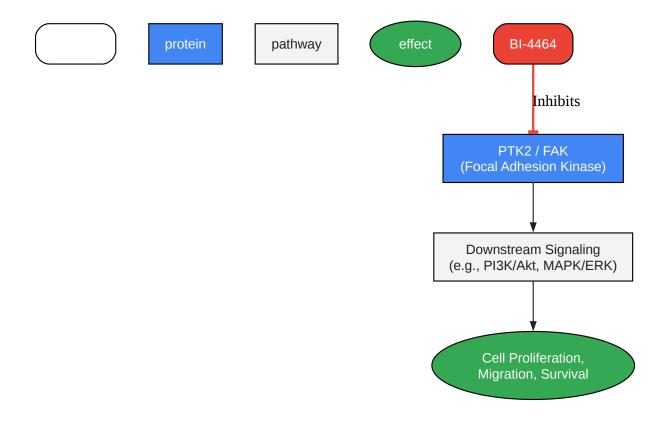




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Caption: Workflow for **BI-4464** Stock Solution Preparation.





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Caption: **BI-4464** inhibits the PTK2/FAK signaling pathway.

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